

Heptadecan-9-yl 10-bromodecanoate: A Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Heptadecan-9-yl 10-bromodecanoate*

Cat. No.: *B15548615*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and should not be substituted for a comprehensive Safety Data Sheet (SDS) provided by the manufacturer. All laboratory personnel should be thoroughly trained in chemical safety and handling procedures before working with **Heptadecan-9-yl 10-bromodecanoate**.

Introduction

Heptadecan-9-yl 10-bromodecanoate (CAS No. 2761458-99-3) is a lipid molecule intermediate with applications in the synthesis of various lipid-based compounds, including those used in drug delivery systems like lipid nanoparticles.^[1] As with any chemical substance, a thorough understanding of its potential hazards and proper handling procedures is paramount to ensure the safety of laboratory personnel and the integrity of research. This guide provides a comprehensive overview of the available safety data, recommended handling protocols, and general experimental methodologies for assessing the safety profile of this and similar compounds.

Hazard Identification and Classification

According to the available Safety Data Sheet (SDS), **Heptadecan-9-yl 10-bromodecanoate** is not classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).^[2] However, it is crucial to note that the

absence of a formal hazard classification does not imply that the substance is entirely benign. Due to the limited toxicological data, this compound should be handled with the care afforded to all new or uncharacterized chemical entities. The presence of a bromine atom in the molecule suggests a need for caution, as organobromine compounds can possess irritant or other hazardous properties.

GHS Information

The following table summarizes the available GHS classification information.

Parameter	Information	Reference
GHS Classification	Not classified as a hazard	[2]
Pictograms	No data available	
Signal Word	No data available	
Hazard Statements	No data available	
Precautionary Statements	No data available	

Physical and Chemical Properties

Limited data is available for the physical and chemical properties of **Heptadecan-9-yl 10-bromodecanoate**. The following table presents the known information.

Property	Value	Reference
Molecular Formula	C27H53BrO2	[2]
Molecular Weight	489.6 g/mol	[2]
Appearance	Liquid	[2]
Odor	No data available	[2]
Melting Point	No data available	[2]
Boiling Point	No data available	[2]
Flash Point	No data available	[2]
Density	No data available	[2]

Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and maintain the stability of the compound.

Personal Protective Equipment (PPE)

Given the limited hazard data, a conservative approach to PPE is recommended. The following table outlines the suggested personal protective equipment.

Protection Type	Recommended PPE	Specifications and Use Cases
Eye and Face Protection	Safety goggles with side-shields or a face shield.	Must conform to EN 166 (EU) or NIOSH (US) standards. A face shield is recommended when there is a risk of splashing.
Hand Protection	Chemical-impermeable gloves.	Nitrile or neoprene gloves are recommended. Gloves should be inspected before use and replaced immediately if contaminated.
Body Protection	Fire/flammable resistant and impervious lab coat.	Should be worn over personal clothing to protect against splashes and spills.
Respiratory Protection	Not generally required if handled in a fume hood.	A NIOSH-approved respirator may be necessary if working outside of a fume hood or if aerosols may be generated.

Engineering Controls

Control	Recommendation
Ventilation	Use only in a chemical fume hood. [2]

Storage

Condition	Recommendation	Reference
Temperature	Store at -20°C.	[2]
Container	Store in a tightly closed vessel.	[2]
Incompatibilities	Avoid heat, flames, sparks, and oxidizing agents.	[2]

Emergency Procedures

First-Aid Measures

Exposure Route	First-Aid Procedure	Reference
Skin Contact	Immediately wash the skin with copious amounts of water for at least 15 minutes while removing contaminated clothing and shoes. If irritation persists, seek medical attention.	[2]
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, separating the eyelids with fingers. If irritation persists, seek medical attention.	[2]
Inhalation	Remove to fresh air. In severe cases or if symptoms persist, seek medical attention.	[2]
Ingestion	Wash out the mouth with copious amounts of water for at least 15 minutes. Seek medical attention.	[2]

Fire-Fighting Measures

Measure	Recommendation	Reference
Suitable Extinguishing Media	Use dry powder or carbon dioxide extinguishers.	[2]
Protective Equipment	Wear protective clothing and a self-contained breathing apparatus.	[2]

Accidental Release Measures

Measure	Recommendation	Reference
Personal Precautions	Wear suitable personal protective equipment, including a respirator, gloves, protective clothing, and eye protection.	[2]
Cleaning Up	Mix with sand or a similar inert absorbent material, sweep up, and keep in a tightly closed container for disposal.	[2]
Environmental Precautions	Do not allow the material to enter drains or water courses.	[2]

Experimental Protocols for Safety Assessment

While specific experimental data for **Heptadecan-9-yl 10-bromodecanoate** is not publicly available, the following are general methodologies for key experiments that would be conducted to assess the safety of a novel chemical entity of this class.

Acute Oral Toxicity (OECD Guideline 423)

Objective: To determine the acute oral toxicity of the substance.

Methodology:

- Animal Model: Typically, rats are used.
- Dosage: A limit test is often performed first, where a single group of animals is dosed at 2000 mg/kg body weight.
- Administration: The substance is administered by gavage.
- Observation: Animals are observed for mortality, clinical signs of toxicity, and changes in body weight for a period of 14 days.

- Necropsy: At the end of the observation period, all animals are subjected to a gross necropsy.
- Endpoint: The LD50 (the dose that is lethal to 50% of the test population) is determined. For many long-chain fatty acid esters, the oral LD50 is found to be greater than 2000 mg/kg bw.

In Vitro Skin Corrosion: Human Skin Model Test (OECD Guideline 431)

Objective: To determine the skin corrosion potential of the substance.

Methodology:

- Test System: A reconstituted human epidermis model is used.
- Application: The test substance is applied topically to the skin model.
- Exposure: The substance is left in contact with the skin model for a defined period.
- Viability Assessment: Cell viability is measured, typically using an MTT assay.
- Classification: The substance is classified as corrosive or non-corrosive based on the reduction in cell viability compared to negative controls.

Bacterial Reverse Mutation Test (Ames Test; OECD Guideline 471)

Objective: To assess the mutagenic potential of the substance.

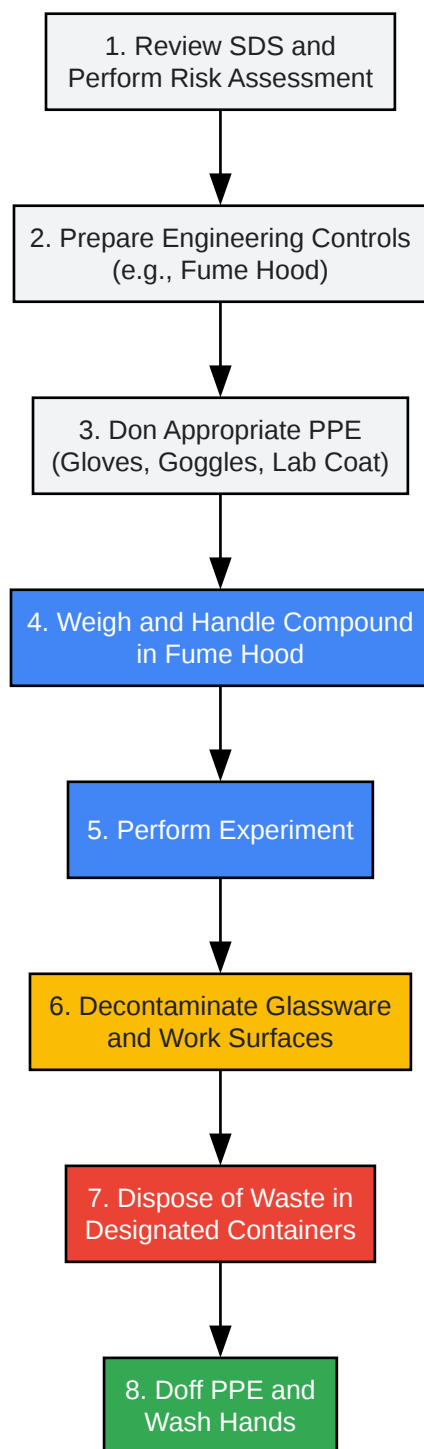
Methodology:

- Test System: Strains of *Salmonella typhimurium* and *Escherichia coli* with specific mutations are used.
- Treatment: The bacterial strains are exposed to the test substance at various concentrations, both with and without metabolic activation (using a liver S9 fraction).

- Scoring: The number of revertant colonies (colonies that have regained the ability to grow in the absence of a required amino acid) is counted.
- Interpretation: A significant, dose-related increase in the number of revertant colonies indicates that the substance is mutagenic.

Visualizations

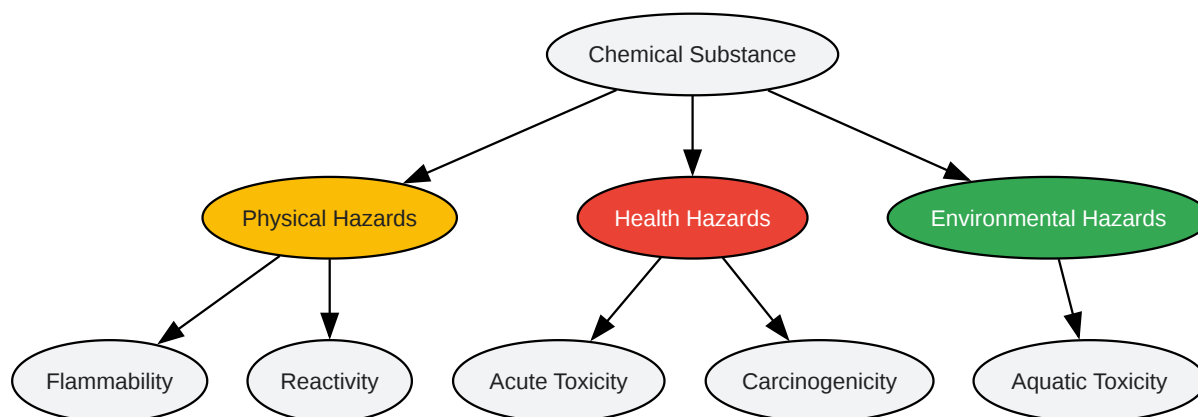
Safe Handling Workflow



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Caption: A generalized workflow for the safe handling of laboratory chemicals.

Hazard Relationship Diagram



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Caption: Interrelationship of major GHS hazard categories for a chemical substance.

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References

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